

Application Notes and Protocols: NBI-27914 Hydrochloride in Fear Conditioning Paradigms

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Compound of Interest

Compound Name: NBI-27914 hydrochloride

Cat. No.: B560224

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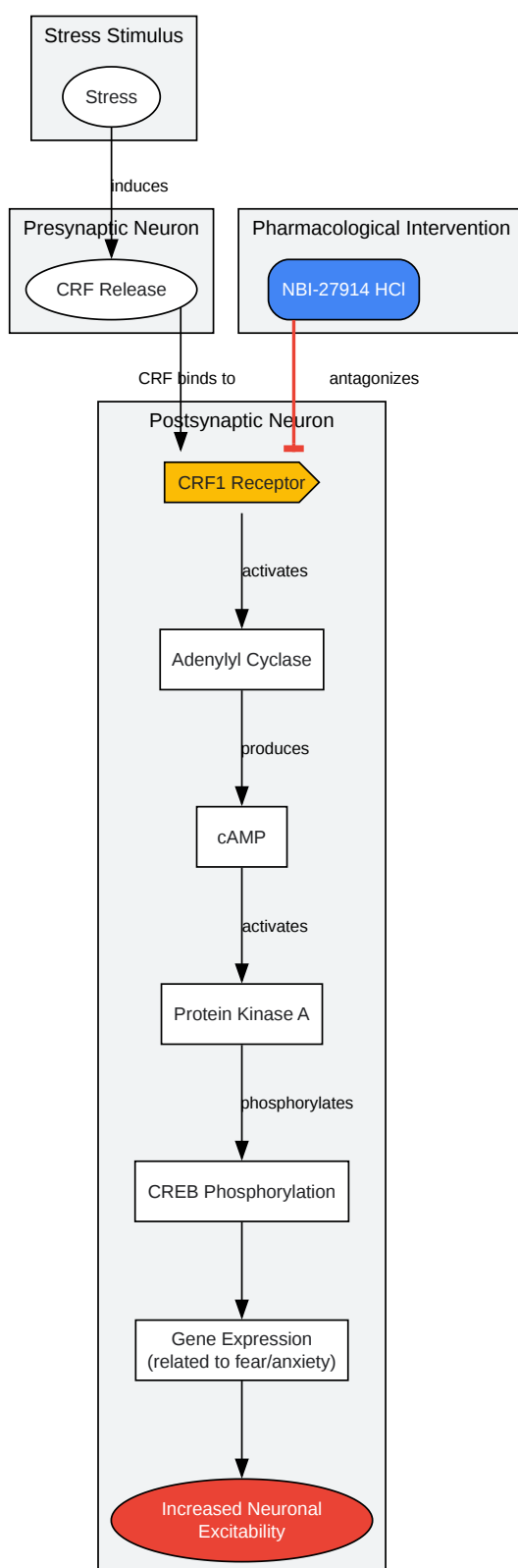
Introduction

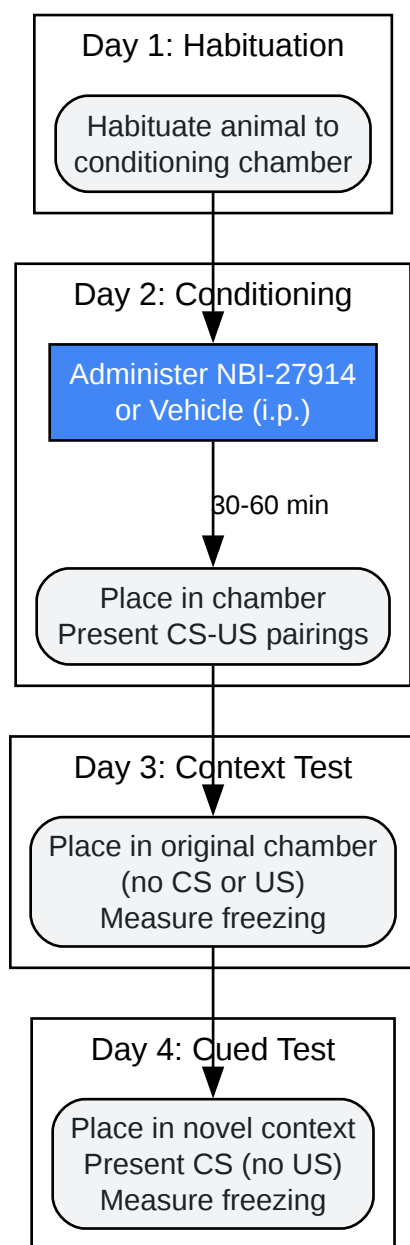
NBI-27914 hydrochloride is a selective and potent antagonist of the Corticotropin-Releasing Factor Receptor 1 (CRF1).[1] The CRF system, particularly the interaction of CRF with the CRF1 receptor, plays a pivotal role in mediating the body's endocrine, autonomic, and behavioral responses to stress.[2] Dysregulation of this system has been implicated in the pathophysiology of anxiety and mood disorders. In preclinical research, CRF1 receptor antagonists like NBI-27914 are valuable tools for investigating the mechanisms underlying fear and anxiety. Fear conditioning is a widely used behavioral paradigm to study the acquisition, consolidation, and extinction of fear memories. This document provides detailed application notes and protocols for the use of **NBI-27914 hydrochloride** in fear conditioning studies.

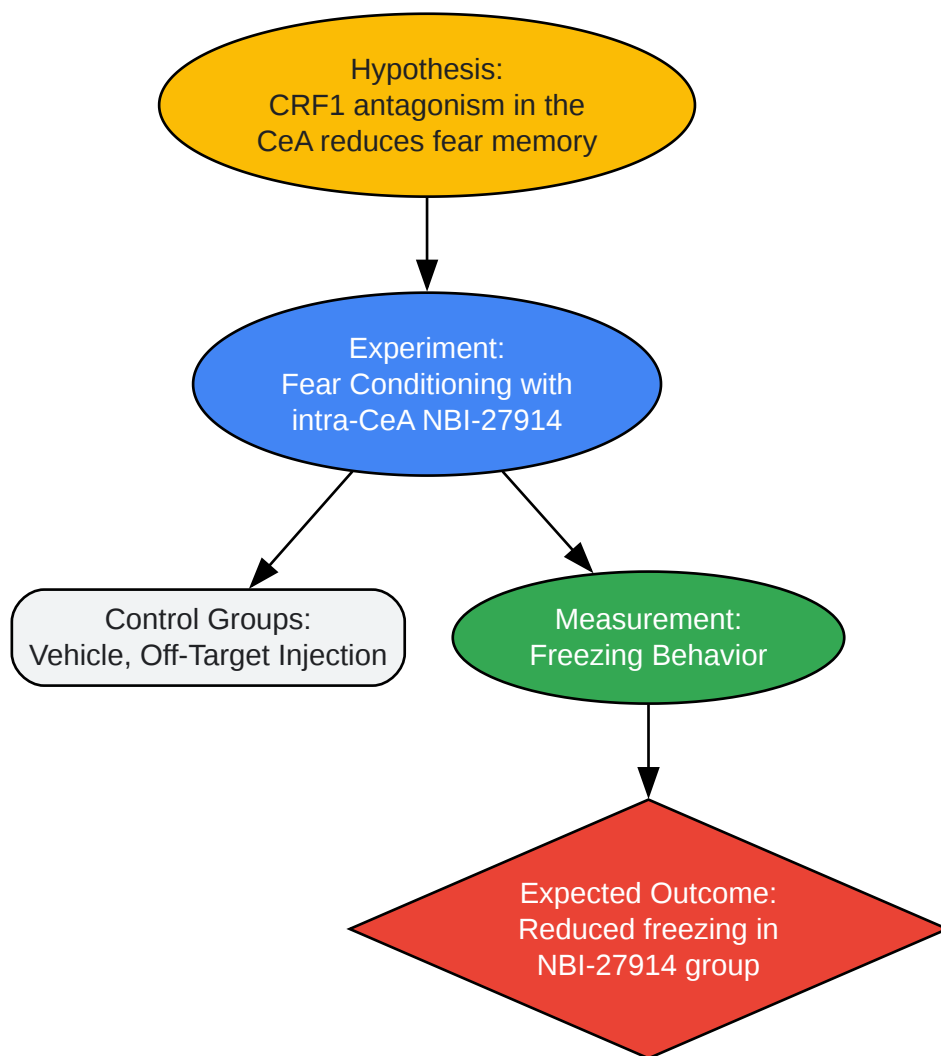
Mechanism of Action

Corticotropin-releasing factor (CRF) is a key mediator of the stress response. When released, CRF binds to CRF1 receptors, which are G-protein coupled receptors. This binding initiates a signaling cascade that ultimately leads to increased neuronal excitability and the physiological and behavioral manifestations of fear and anxiety. **NBI-27914 hydrochloride** acts as a competitive antagonist at the CRF1 receptor, blocking the binding of CRF and thereby inhibiting its downstream effects. This antagonism has been shown to produce anxiolytic-like effects in various animal models.[2]

Signaling Pathway







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Progress in corticotropin-releasing factor-1 antagonist development - PMC [pmc.ncbi.nlm.nih.gov]

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